

# Application Notes & Protocols: Proton Irradiation Methods for Uranium-230 Production

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Uranium-230*

Cat. No.: *B1210259*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Uranium-230** (U-230), with a half-life of 20.8 days, is a promising alpha-emitting radionuclide for Targeted Alpha Therapy (TAT).<sup>[1][2][3]</sup> Its decay chain includes Thorium-226 (Th-226), another potent alpha emitter, making the U-230/Th-226 system highly effective for delivering localized, cytotoxic radiation to cancer cells.<sup>[4][5][6]</sup> The high linear energy transfer of alpha particles allows for targeted destruction of micrometastases and single cancer cells with minimal damage to surrounding healthy tissue.<sup>[7]</sup> The production of high-purity, clinically relevant quantities of U-230 is crucial for advancing preclinical and clinical research. Proton irradiation is a primary method for producing U-230, utilizing cyclotrons to bombard specific target materials.

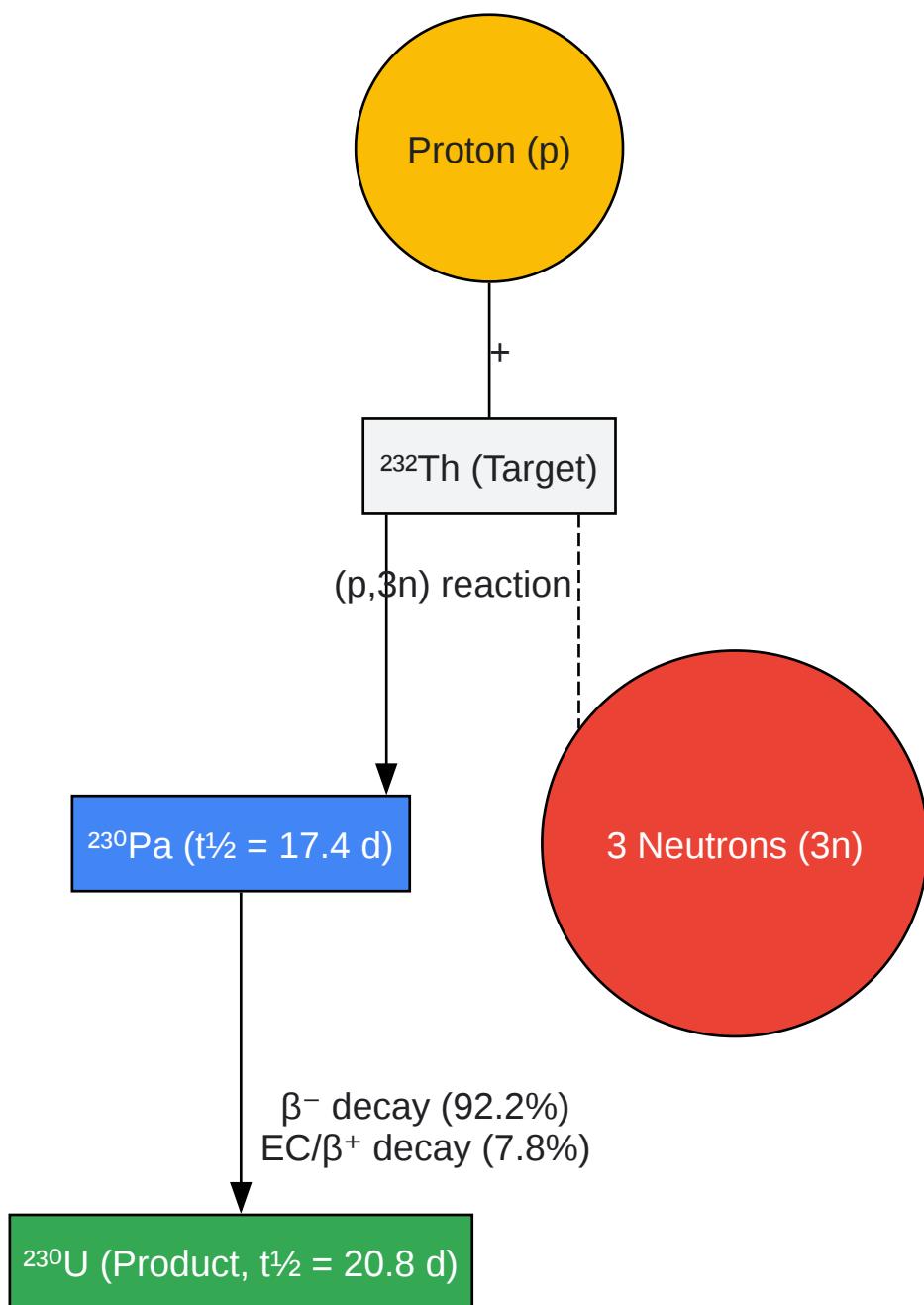
This document details the two principal proton irradiation methods for U-230 production: the indirect route via proton irradiation of Thorium-232 ( $^{232}\text{Th}$ ) and the direct route involving proton irradiation of Protactinium-231 ( $^{231}\text{Pa}$ ).

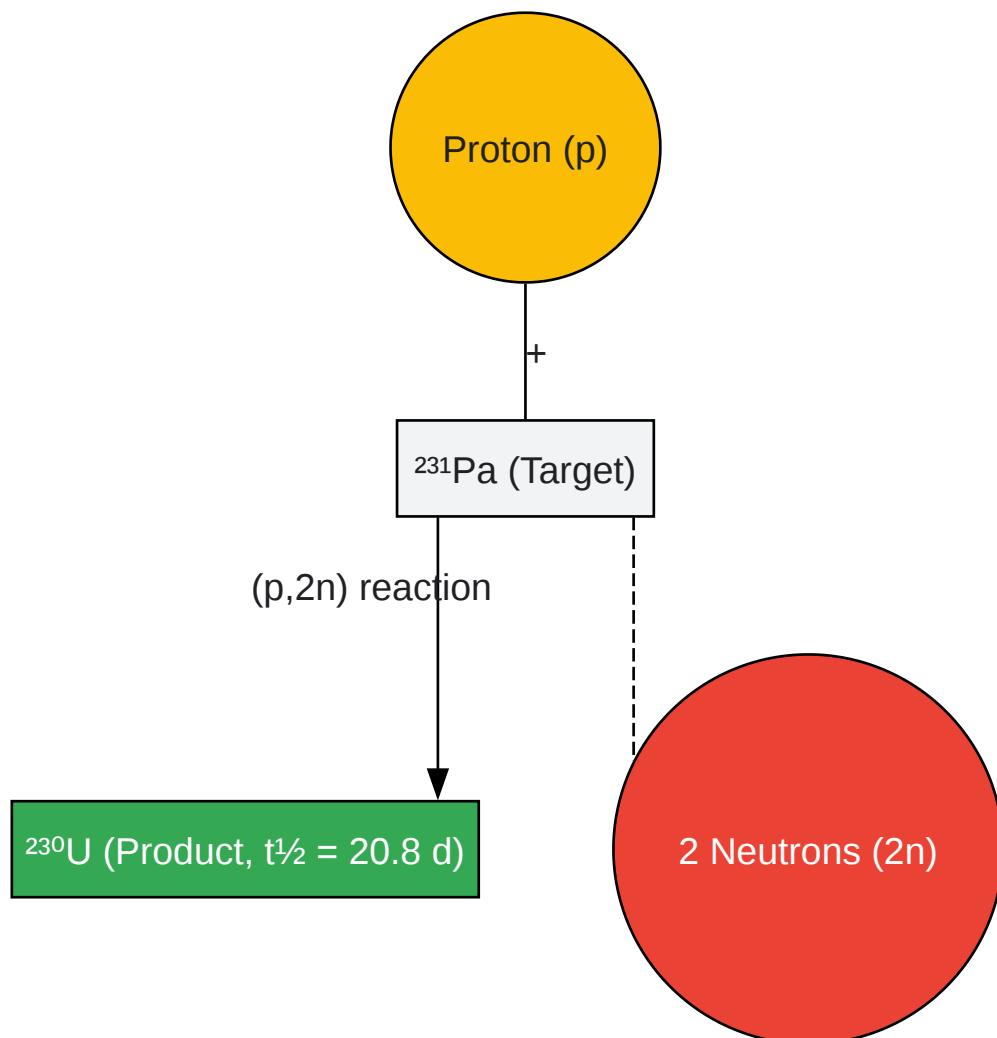
## Production Pathways via Proton Irradiation

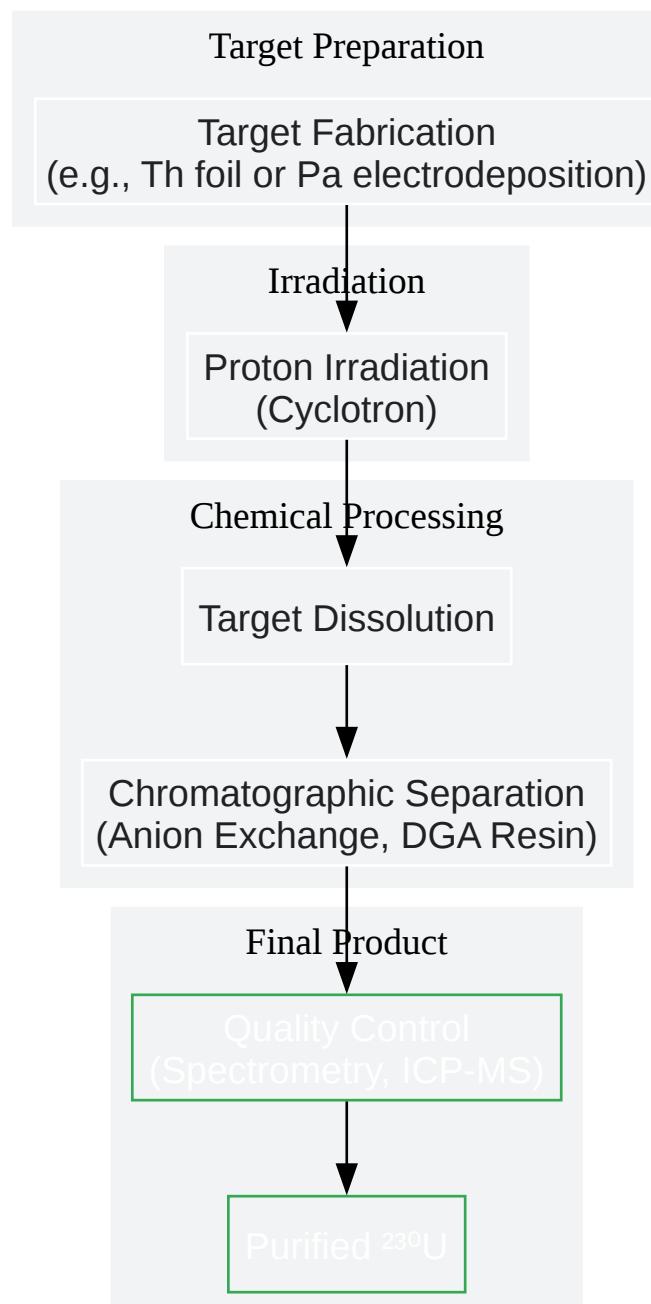
There are two main pathways for producing U-230 using proton accelerators:

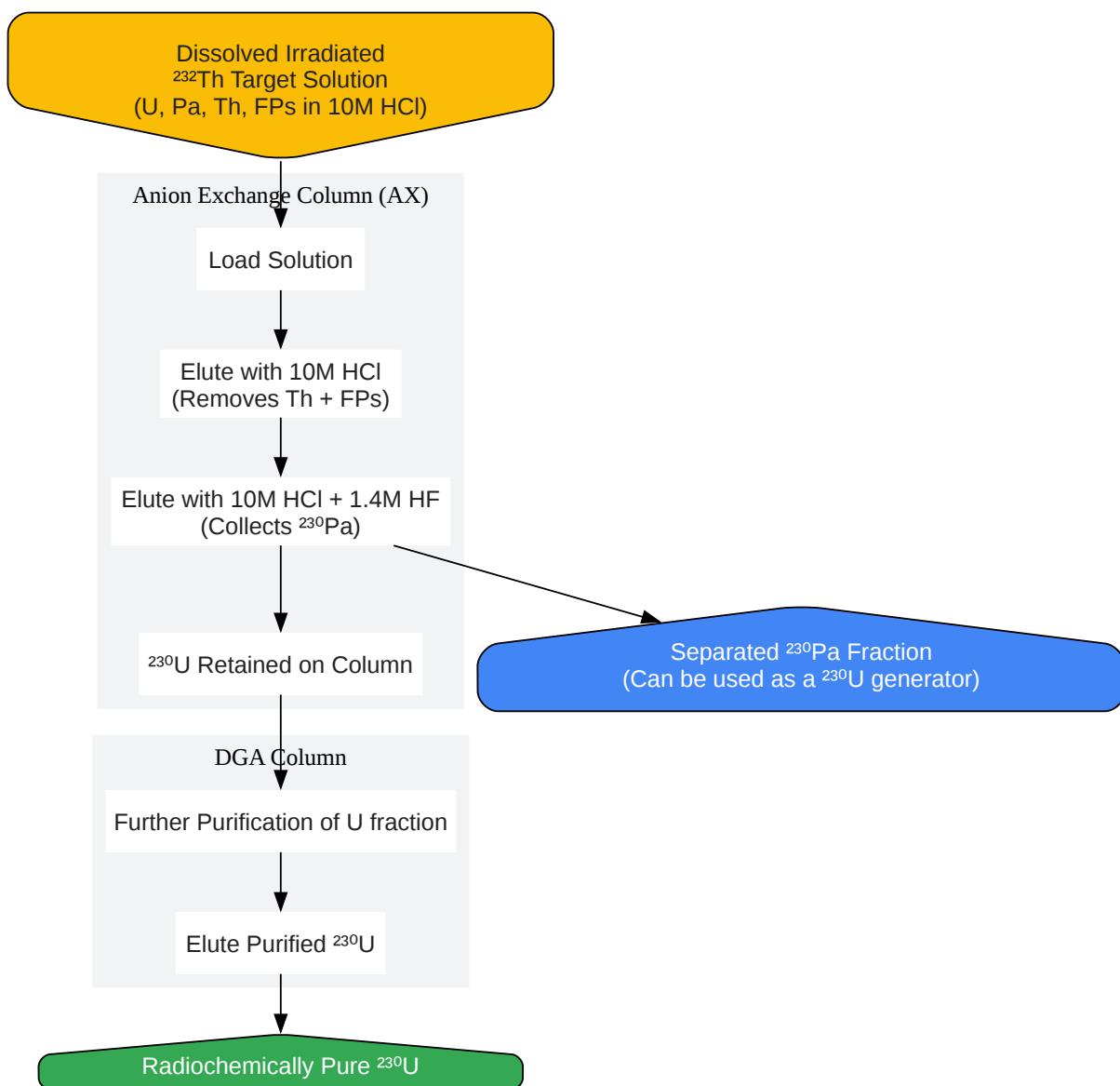
1.1. Indirect Production via Thorium-232 Target:  $^{232}\text{Th}(\text{p},3\text{n})^{230}\text{Pa} \rightarrow ^{230}\text{U}$

This method involves irradiating natural thorium ( $^{232}\text{Th}$ ) with protons to produce Protactinium-230 ( $^{230}\text{Pa}$ ), which has a half-life of 17.4 days.<sup>[3][4][8][9]</sup> The  $^{230}\text{Pa}$  then undergoes beta decay to yield U-230.<sup>[4][6]</sup> A key advantage of this route is the wide availability of the  $^{232}\text{Th}$  target material.<sup>[2]</sup> Furthermore, the decay of  $^{230}\text{Pa}$  allows for the separation of carrier-free U-230, free from other uranium isotopic impurities, which is highly desirable for pharmaceutical applications.<sup>[2]</sup>







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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)